

Essential Safety and Operational Guidance for Handling Metipranolol Hydrochloride

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Compound of Interest

Compound Name: Metipranolol Hydrochloride

Cat. No.: B1676500

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of pharmaceutical compounds like **Metipranolol Hydrochloride** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Chemical and Physical Properties

Property	Value	Source
Chemical Formula	C17H28ClNO4	[1]
Molecular Weight	345.86 g/mol	[1][2]
Appearance	Crystalline solid	[3]
CAS Number	36592-77-5	[1]
Storage Temperature	-20°C	[3][4]
Solubility	Soluble in ethanol (~10 mg/ml), DMSO (~50 mg/ml), and DMF (~50 mg/ml). Soluble in aqueous buffers like PBS (pH 7.2) at approximately 5 mg/ml.	[3]

Hazard Identification and Personal Protective Equipment (PPE)

There are conflicting reports on the hazards of **Metipranolol Hydrochloride**. While some Safety Data Sheets (SDS) classify it as not hazardous[1], another indicates it is harmful if swallowed and very toxic to aquatic life with long-lasting effects[4]. Therefore, a cautious approach is recommended, and the following PPE should be considered mandatory to prevent exposure through inhalation, ingestion, or skin and eye contact.

Operation	Minimum PPE Requirement
Weighing and Aliquoting (Dry Powder)	- Disposable Gown- Double Gloves (Chemotherapy-rated)- N95 or N100 Respirator- Goggles
Solution Preparation (Dissolving)	- Disposable Gown- Double Gloves (Chemotherapy-rated)- Face Shield and Goggles- Work within a certified chemical fume hood
Handling of Solutions	- Disposable Gown- Single Pair of Gloves (Nitrile)- Safety Glasses with Side Shields
Waste Disposal	- Disposable Gown- Double Gloves (Chemotherapy-rated)- Goggles

Operational Procedures

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE (gloves and lab coat) when handling the package.
- Store the container upright in a designated, labeled, and well-ventilated area at -20°C[3][4].
- Maintain an accurate inventory of the compound.

Preparation of Stock Solutions:

- Perform all manipulations of the dry powder within a certified chemical fume hood to minimize inhalation risk.
- Wear the specified PPE for handling dry powder.
- To prepare a stock solution, dissolve **Metipranolol Hydrochloride** in a suitable solvent such as ethanol, DMSO, or dimethyl formamide (DMF)[3]. The solution should be purged with an inert gas[3].
- For aqueous solutions, the crystalline solid can be directly dissolved in aqueous buffers. It is not recommended to store aqueous solutions for more than one day[3].
- Clearly label the container with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.

Experimental Use:

- When handling solutions, wear the appropriate PPE.
- Conduct all procedures that may generate aerosols or splashes within a fume hood or a biosafety cabinet.
- After handling, wash hands thoroughly with soap and water, even if gloves were worn[3].

Spill Management:

- Evacuate the immediate area of the spill.
- Wear appropriate PPE, including a respirator if the spill involves a significant amount of powder.
- For small powder spills, gently cover with damp paper towels to avoid raising dust.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand).
- Collect all contaminated materials into a labeled hazardous waste container.
- Clean the spill area with a suitable detergent and water.

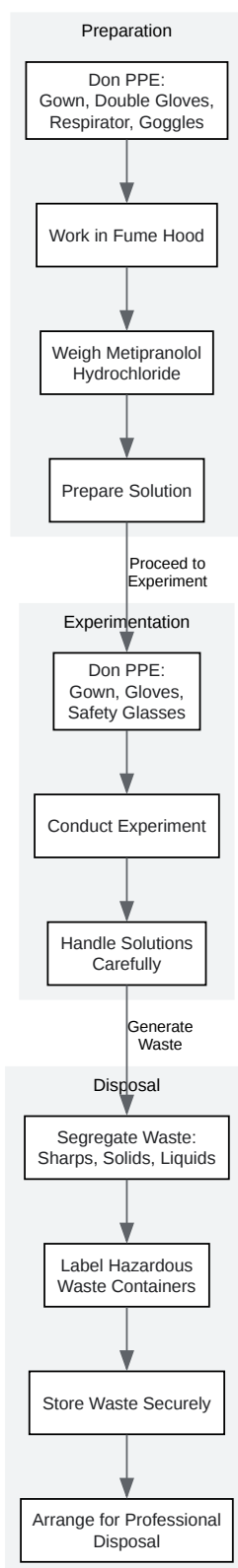
Disposal Plan

All waste materials contaminated with **Metipranolol Hydrochloride** must be disposed of as hazardous chemical waste.

Waste Stream	Disposal Procedure
Unused Dry Compound	- Dispose of in its original container or a clearly labeled hazardous waste container.- Do not mix with other chemical waste.
Contaminated Labware (e.g., pipette tips, tubes)	- Collect in a designated, labeled hazardous waste container lined with a heavy-duty plastic bag.
Contaminated PPE (gloves, gown, etc.)	- Place in a designated, labeled hazardous waste container immediately after use.
Aqueous and Solvent-Based Solutions	- Collect in a labeled, sealed, and leak-proof hazardous waste container.- Do not dispose of down the drain.

For final disposal, follow your institution's and local regulations for hazardous waste. If a drug take-back program is available, that is the preferred method^[5]^[6]. Otherwise, arrange for collection by a licensed hazardous waste disposal company.

Experimental Workflow for Safe Handling



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